

Z-D-Asp-OH: A Comprehensive Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Z-D-Asp-OH
CAS No.: 1152-61-0; 78663-07-7
Cat. No.: B2933591

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for N- α -Benzyloxycarbonyl-D-aspartic acid (**Z-D-Asp-OH**). Understanding the stability profile of this critical reagent is paramount for ensuring its integrity and performance in research and development, particularly in the context of peptide synthesis and drug discovery. This document outlines recommended storage conditions, potential degradation pathways, and general protocols for stability assessment.

Core Stability and Storage Recommendations

Proper storage is crucial to maintain the purity and stability of **Z-D-Asp-OH**. The following recommendations are based on information from various suppliers and general best practices for handling amino acid derivatives.

Data Presentation: Recommended Storage Conditions

Form	Temperature	Duration	Additional Notes
Solid (Powder)	-20°C	Up to 3 years	Recommended for long-term storage.
4°C	Up to 2 years	Suitable for shorter-term storage.	
0 - 8°C	General use	Store in a cool, dry, and dark place. [1]	
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. [2]
-20°C	Up to 1 month	Suitable for working solutions. [2]	

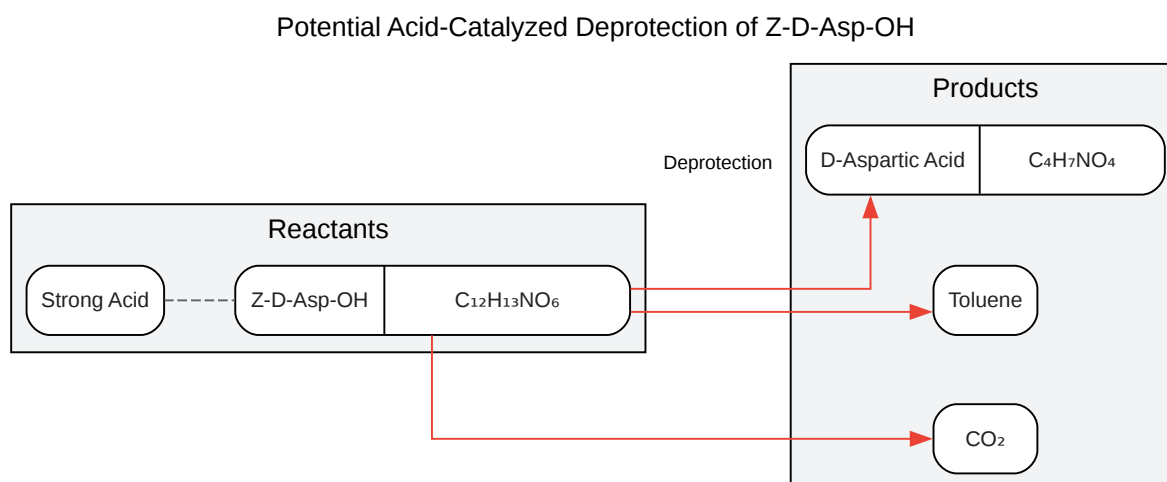
Handling Precautions: When handling **Z-D-Asp-OH**, it is advisable to use personal protective equipment, including gloves, goggles, and a lab coat. Avoid inhalation of the powder and contact with skin and eyes.

Potential Degradation Pathways

While specific degradation kinetics for **Z-D-Asp-OH** are not extensively published, potential degradation pathways can be inferred from the chemical nature of N-Cbz protected amino acids and aspartic acid residues. The primary protecting group, benzyloxycarbonyl (Cbz or Z), is known to be labile under certain conditions.

The Cbz group is generally stable under neutral and mildly acidic or basic conditions. However, it can be cleaved by catalytic hydrogenolysis or strong acids. The aspartic acid residue itself can be susceptible to isomerization, particularly when incorporated into a peptide chain, leading to the formation of β -aspartyl peptides via a succinimide intermediate. While this is less of a concern for the free amino acid, it is a critical consideration in peptide synthesis.

The following diagram illustrates a potential degradation pathway for **Z-D-Asp-OH** under harsh acidic conditions, leading to the removal of the Cbz protecting group.



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Caption: Acid-catalyzed deprotection of **Z-D-Asp-OH**.

Experimental Protocols: Stability Assessment

To ensure the quality of **Z-D-Asp-OH**, particularly for sensitive applications, a stability assessment is recommended. The following outlines a general experimental workflow for a forced degradation study.

Objective: To evaluate the stability of **Z-D-Asp-OH** under various stress conditions (e.g., heat, humidity, light, and pH) and to identify potential degradation products.

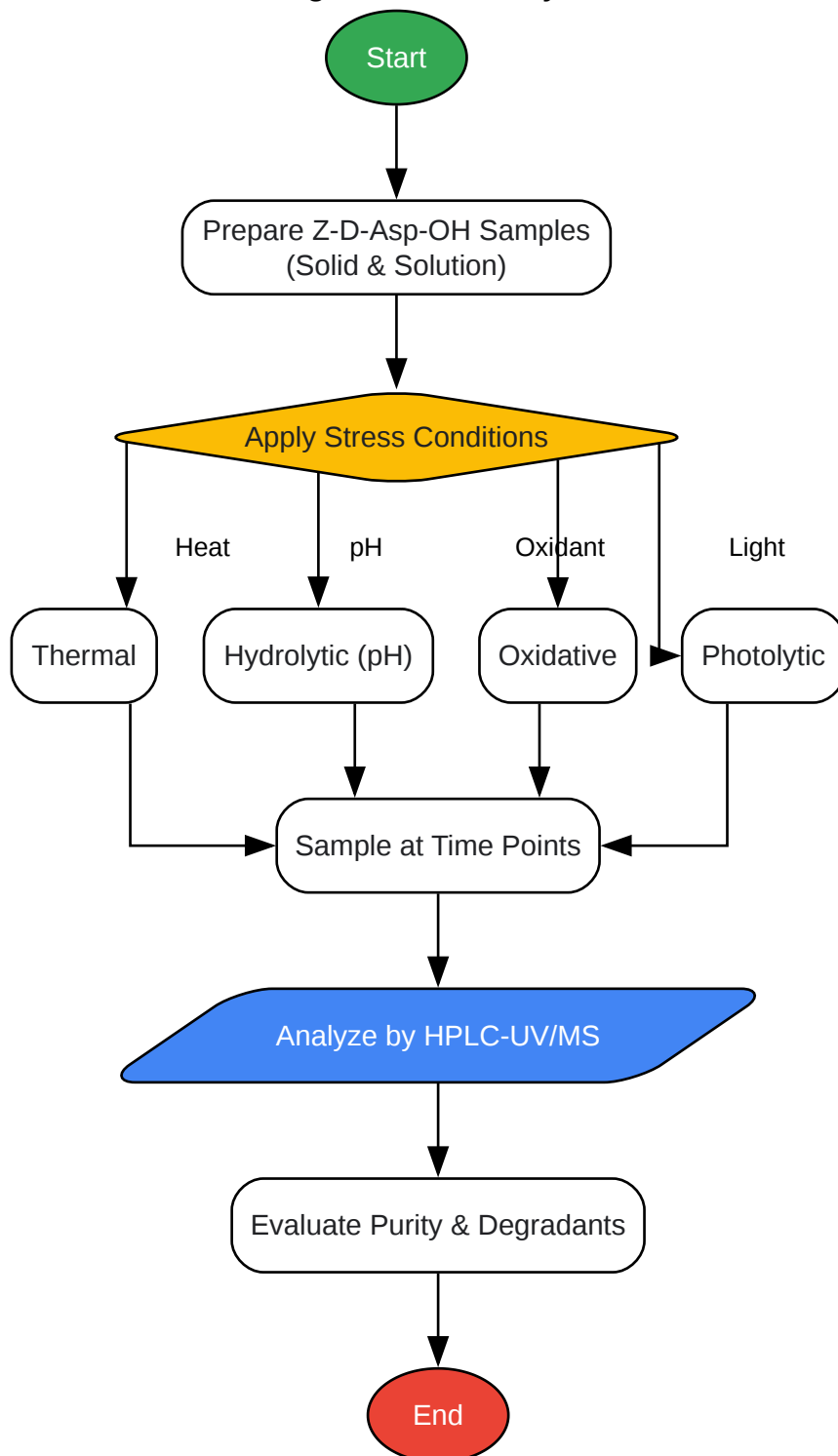
Methodology:

- **Sample Preparation:** Prepare solutions of **Z-D-Asp-OH** in appropriate solvents (e.g., methanol, acetonitrile, water with co-solvent). A control sample should be stored under recommended conditions (-20°C, protected from light).
- **Stress Conditions:**

- Thermal Stress: Expose solid and solution samples to elevated temperatures (e.g., 40°C, 60°C, 80°C) for a defined period.
- Hydrolytic Stress: Incubate solutions at different pH values (e.g., acidic, neutral, basic) at a specified temperature.
- Oxidative Stress: Treat a solution with an oxidizing agent (e.g., hydrogen peroxide).
- Photostability: Expose solid and solution samples to UV and visible light.
- Time Points: Collect samples at various time points (e.g., 0, 24, 48, 72 hours, 1 week).
- Analysis: Analyze the stressed samples and the control using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - Purity Assessment: Determine the percentage of remaining **Z-D-Asp-OH**.
 - Degradant Profiling: Identify and quantify any degradation products. Mass spectrometry (MS) can be coupled with HPLC for structural elucidation of degradants.
- Data Evaluation: Compare the chromatograms of the stressed samples with the control to assess the extent of degradation.

The following diagram illustrates the general workflow for a forced degradation study.

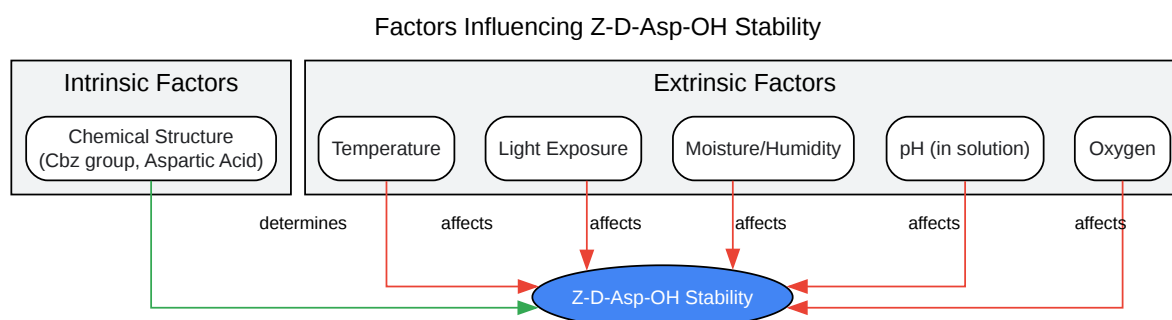
Forced Degradation Study Workflow

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Caption: General workflow for a forced degradation study.

Logical Relationship of Stability Factors

The stability of **Z-D-Asp-OH** is influenced by a combination of intrinsic and extrinsic factors. The intrinsic stability is determined by its chemical structure, while extrinsic factors relate to the storage and handling environment.



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Caption: Interplay of factors affecting **Z-D-Asp-OH** stability.

Conclusion

Maintaining the stability of **Z-D-Asp-OH** is essential for reliable and reproducible results in research and development. Adherence to the recommended storage conditions, including low temperatures and protection from light and moisture, is critical. While **Z-D-Asp-OH** is generally stable, awareness of potential degradation pathways, particularly the lability of the Cbz group under certain conditions, is important. For applications requiring high purity, conducting stability assessments through forced degradation studies can provide valuable insights into the molecule's behavior and help establish appropriate handling and storage protocols.

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References

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